Definitive Structural Confirmation of 6,6-Dimethylazepan-4-one Hydrochloride Derivatives

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Compound of Interest

Compound Name:	*6,6-Dimethylazepan-4-one hydrochloride*
CAS No.:	*2031268-83-2*
Cat. No.:	*B1384082*

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A Comparative Analytical Guide for Drug Development Professionals

Executive Summary & Core Directive

In the synthesis of seven-membered heterocyclic rings, particularly azepanes, regioisomerism is a persistent challenge. For the scaffold **6,6-dimethylazepan-4-one hydrochloride**, the primary structural ambiguity often lies in distinguishing it from its thermodynamically or kinetically accessible isomers, such as the 3,3-dimethyl or 5,5-dimethyl analogues.

This guide provides an autonomous, evidence-based protocol to unambiguously validate the 6,6-dimethylazepan-4-one core. Unlike standard characterization reports, this document focuses on the causality of spectral features—explaining why specific signals confirm the 6,6-substitution pattern and how to rule out alternatives using a self-validating NMR logic.

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The Structural Challenge: Regioisomerism in Azepanes

The synthesis of dimethylazepan-4-ones often involves ring expansion (e.g., Schmidt reaction or Beckmann rearrangement) or cyclization of diesters (Dieckmann condensation). These pathways can yield mixtures of regioisomers depending on the symmetry of the starting material.

Target Molecule: 6,6-Dimethylazepan-4-one HCl[1]

- Connectivity: N(1)-C(2)-C(3)-C(4)=O-C(5)-C(6)[Me2]-C(7)-N(1)
- Critical Feature: The gem-dimethyl group is flanked by a methylene group adjacent to the ketone (C5) and a methylene group adjacent to the nitrogen (C7).

Primary Impurity/Isomer: 3,3-Dimethylazepan-4-one HCl

- Connectivity: N(1)-C(2)-C(3)[Me2]-C(4)=O-C(5)-C(6)-C(7)-N(1)
- Critical Feature: The gem-dimethyl group isolates the C2 methylene from the rest of the carbon chain.

Comparative Logic Table

The following table summarizes the expected spectral differences, serving as the primary decision matrix.

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Feature	6,6-Dimethylazepan-4-one **(Target)**	3,3-Dimethylazepan-4-one **(Isomer)**	Causality/Reasoning
C2-H Multiplicity	Triplet (coupled to C3-H)	Singlet (isolated by C3-quat)	C2 is to Nitrogen. In the 3,3-isomer, C3 is quaternary, blocking coupling.
C7-H Multiplicity	Singlet (isolated by C6-quat)	Triplet (coupled to C6-H)	C7 is to Nitrogen. In the 6,6-isomer, C6 is quaternary, blocking coupling.
C5-H Multiplicity	Singlet (isolated by C6-quat)	Triplet (coupled to C6-H)	C5 is to Carbonyl. In the 6,6-isomer, C6 is quaternary.
Spin Systems	Two isolated systems: (C2-C3) and (C5, C7 isolated)	One isolated (C2) and one continuous (C5-C6-C7)	The quaternary carbon breaks the spin system differently in each isomer.
HMBC Correlation	Methyls C5 (Carbonyl) & C7 (Nitrogen)	Methyls C2 (Nitrogen) & C4 (Carbonyl)	Long-range coupling identifies the neighbors of the quaternary carbon.

Experimental Protocol: Self-Validating Characterization

This protocol is designed to be self-validating: the data acquired in Step 2 must mathematically corroborate the data from Step 1.

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Step 1: Sample Preparation (Salt Form Optimization)

The hydrochloride salt stabilizes the amine but can cause broadening if exchangeable protons are not managed.

- Solvent: DMSO-d

  (Preferred over CDCl

  for salts to ensure solubility and distinct N-H signals).

- Concentration: 10–15 mg in 0.6 mL solvent.

- Temperature: 298 K (Standard). If conformational broadening is observed (common in 7-membered rings), heat to 340 K to sharpen signals by fast exchange.

Step 2: 1H NMR Acquisition & Processing

Parameters:

- Pulse sequence: zg30

- Scans: 16 (minimum)[2]

- Spectral Width: -2 to 14 ppm (to capture ammonium protons).

Analysis Workflow:

- Identify the Ammonium Protons: Look for broad singlets/humps at 8.0–10.0 ppm (

). Integration = 2H.

- Locate the Methyls: Strong singlet at

  1.0–1.2 ppm. Integration = 6H.

- Analyze the Methylene Region (2.0–4.0 ppm):

  - Target Confirmation: You must find two distinct singlets (integrating 2H each) and two distinct triplets (integrating 2H each).

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- Rejection Criteria: If you see a 3-spin multiplet system (t-m-t pattern), the structure is likely the 3,3- or 5,5-isomer.

Step 3: 2D NMR Validation (HMBC)

Run a gradient-selected HMBC (Heteronuclear Multiple Bond Correlation) optimized for 8 Hz coupling.

- Focus: Correlate the Methyl proton signal (

  1.1 ppm) to the quaternary carbon (C6) and its neighbors.
- The "Smoking Gun": In the 6,6-isomer, the methyl protons will show 3-bond correlations (

) to:
  - C5: A carbon signal at

    50-55 ppm (

    to ketone).
  - C7: A carbon signal at

    50-60 ppm (

    to nitrogen).
  - Note: Both targets are methylene carbons. If the methyls correlate to a Carbonyl carbon (

    208 ppm), you have the 3,3-isomer (where methyls are

    to carbonyl) or 5,5-isomer.

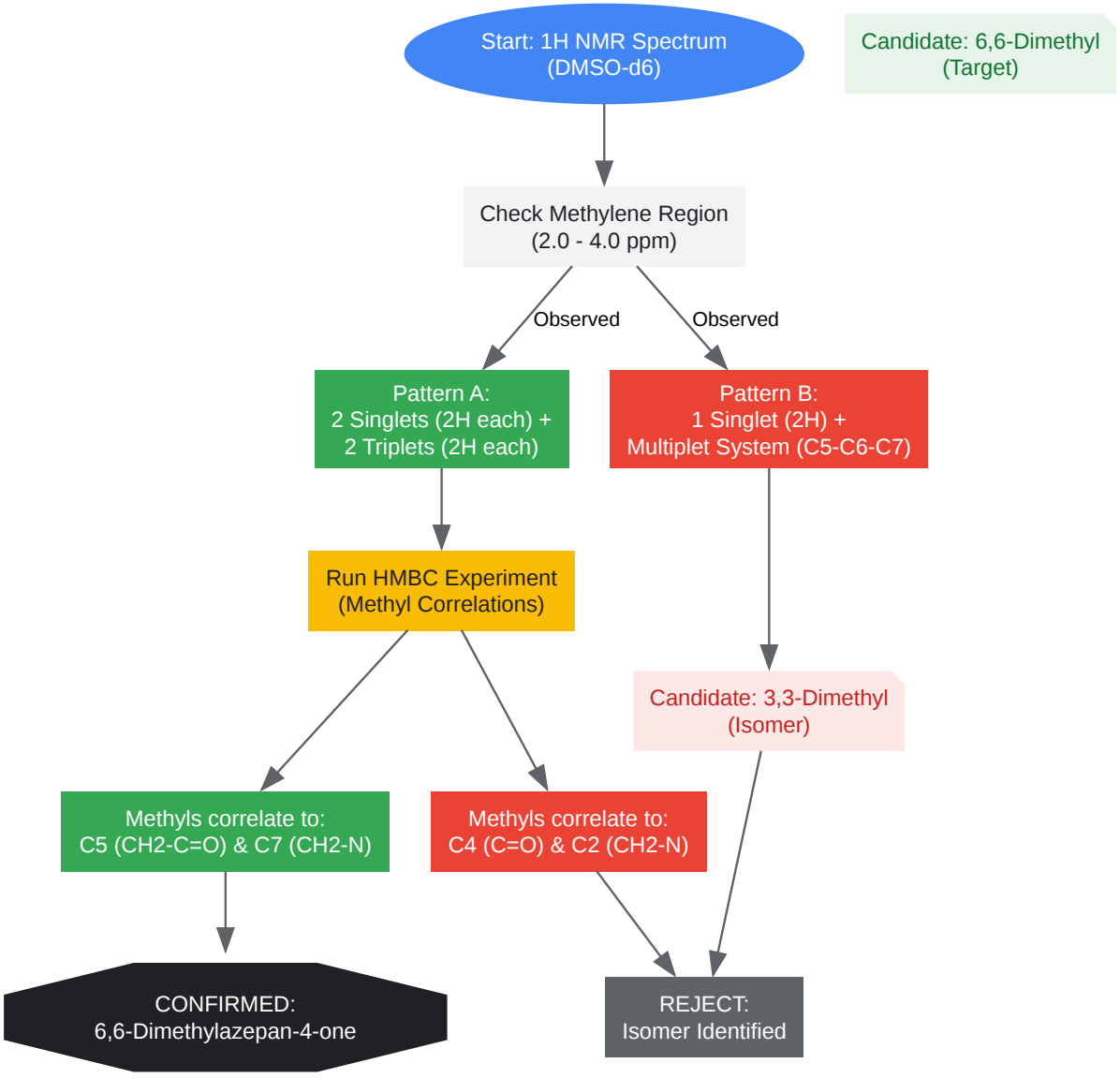
Visualization of Structural Logic

The following diagrams illustrate the decision logic and the specific HMBC correlations required for confirmation.

Diagram 1: Analytical Decision Tree

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This flowchart guides the researcher through the NMR data interpretation to rule out isomers.



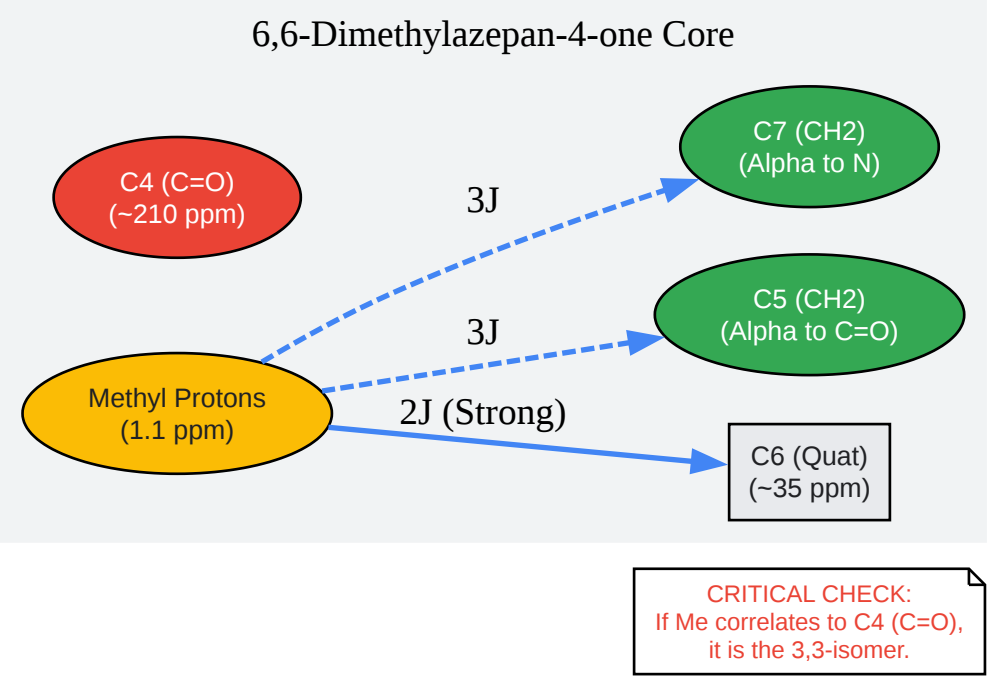
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Caption: Logic flow for distinguishing 6,6-dimethylazepan-4-one from its regioisomers using 1H NMR splitting patterns and HMBC correlations.

Diagram 2: HMBC Correlation Map

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This diagram visualizes the specific connectivity proofs.[3]



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Caption: Key HMBC correlations. The absence of a correlation between Methyl protons and the Carbonyl carbon (C4) is definitive for the 6,6-isomer.

Supporting Data & Reference Values

To facilitate direct comparison, the following table lists approximate chemical shifts (

) expected in DMSO-d

.

Position	Atom Type	(ppm)	Multiplicity	(ppm)	HMBC Correlation (from H)
1	NH	9.0-9.5	br s	-	-
2	CH	3.2-3.4	Triplet	~45	C3, C4
3	CH	2.8-3.0	Triplet	~40	C2, C4
4	C=O	-	-	~208	-
5	CH	2.6-2.7	Singlet	~52	C4, C6, Me
6	C_quat	-	-	~35	-
7	CH	3.0-3.1	Singlet	~55	C6, Me, C2
Me	CH	1.0-1.1	Singlet	~25	C5, C6, C7

Note: Chemical shifts may vary slightly based on concentration and temperature. The multiplicity and connectivity are the invariant constants.

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